Avoiding C108297 precipitation in stock solutions

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Compound of Interest

Compound Name:	*C108297*
Cat. No.:	*B15612248*

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Technical Support Center: C108297

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered when working with the selective glucocorticoid receptor modulator, **C108297**. Our goal is to help you avoid and resolve issues such as precipitation in stock solutions to ensure the accuracy and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **C108297** and what is its mechanism of action?

A1: **C108297** is a non-steroidal, selective glucocorticoid receptor (GR) modulator with a high binding affinity for the GR.[1] It can act as both an agonist and an antagonist depending on the cellular context and the specific gene, which allows for a more targeted therapeutic effect than traditional glucocorticoids.[1][2] This selective modulation aims to separate the anti-inflammatory benefits from adverse metabolic side effects.[1]

Q2: What are the recommended solvents for preparing **C108297** stock solutions?

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A2: For in vitro studies, high-purity, anhydrous Dimethyl Sulfoxide (DMSO) is the recommended solvent. **C108297** is soluble in DMSO at a concentration of 100 mg/mL.[3] For in vivo experiments, several vehicle options have been reported to yield clear solutions, including a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline, or a combination of 10% DMSO and 90% corn oil.[1][3]

Q3: How should I store **C108297** powder and stock solutions?

A3: Proper storage is crucial to maintain the stability and prevent degradation of **C108297**. For the powder form, storage at -20°C for up to 3 years or at 4°C for up to 2 years is recommended.[1][4] Once dissolved in a solvent, stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1][4] It is highly advisable to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles, which can lead to precipitation.[1][5]

Q4: What are the key physical and chemical properties of **C108297**?

A4: The key properties of **C108297** are summarized in the table below.

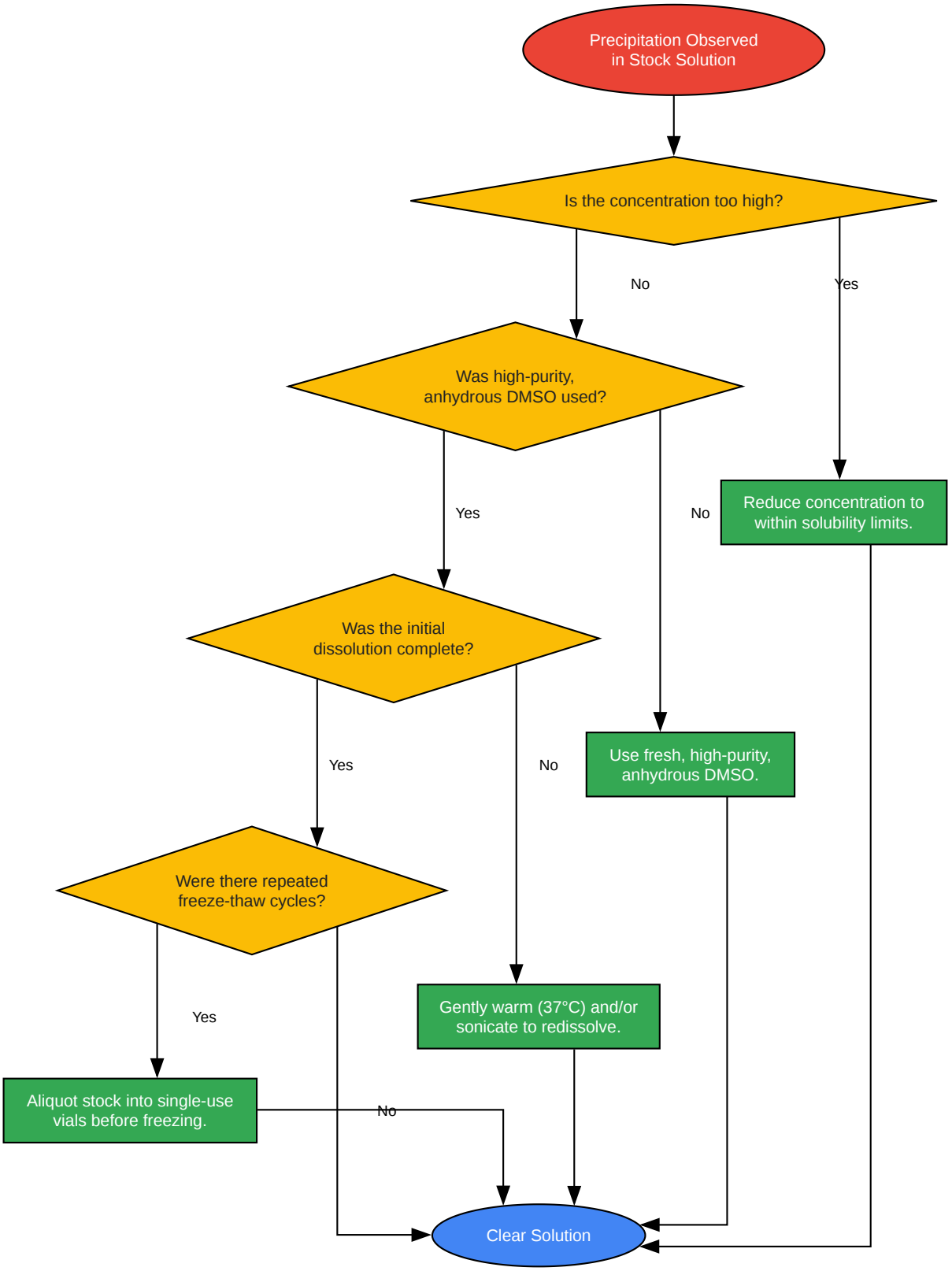
Property	Value
Molecular Formula	$C_{26}H_{25}F_4N_3O_3S$
Molecular Weight	535.56 g/mol [1]
CAS Number	1018679-79-2[1]
Appearance	White to off-white solid[1]
Purity	≥98%[1]
Binding Affinity (Ki)	0.45-0.9 nM for the Glucocorticoid Receptor[1]

Troubleshooting Guide

Issue: Precipitation observed in my **C108297** stock solution upon preparation or during storage.

This is a common issue that can arise from several factors. The following troubleshooting workflow can help you identify and resolve the problem.

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Troubleshooting workflow for **C108297** precipitation.

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Issue: My compound precipitates when I dilute my DMSO stock into an aqueous buffer or cell culture medium.

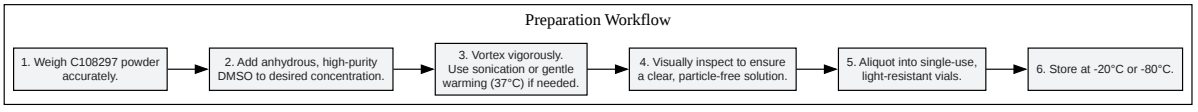
This phenomenon, known as antisolvent precipitation, occurs because **C108297** is significantly less soluble in aqueous environments than in DMSO.[6]

- Possible Cause: A rapid change in solvent polarity when adding a concentrated DMSO stock directly to an aqueous solution.[5]
- Recommended Action: Avoid direct dilution of a high-concentration stock. Instead, perform serial dilutions of your DMSO stock to a lower concentration in DMSO first, before the final dilution into the aqueous medium. When adding the stock to the aqueous solution, add it dropwise while vortexing or stirring to ensure rapid and even dispersal.[7] Also, ensure the final DMSO concentration in your cell culture medium is low (typically below 0.5%) to avoid solvent-induced cytotoxicity.[8]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO (for in vitro use)

This protocol details the steps for preparing a stable, high-concentration stock solution of **C108297**.



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Workflow for preparing a stable **C108297** stock solution.

Methodology:

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- Weigh Compound: Accurately weigh the desired amount of **C108297** powder in a sterile, light-resistant vial.
- Add Solvent: Add the appropriate volume of high-purity, anhydrous DMSO to achieve the target concentration (e.g., for a 100 mg/mL stock, add 1 mL of DMSO to 100 mg of **C108297**).
- Dissolution: Vortex the solution vigorously. If the compound does not fully dissolve, brief sonication or gentle warming in a 37°C water bath can be used to aid dissolution.[3][6]
- Visual Inspection: Ensure the final solution is clear and free of any visible particulate matter.
- Aliquoting and Storage: To prevent repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes.[5] Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[1]

Protocol 2: Preparation of a Dosing Solution for In Vivo Use

This protocol provides two examples of vehicle formulations for preparing **C108297** for in vivo administration. It is recommended to prepare these solutions fresh on the day of use.[3]

Vehicle Formulations

Formulation	Components (by volume)	Resulting Solubility
Protocol A	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (Clear Solution) [3]
Protocol B	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (Clear Solution) [3]

Methodology (using Protocol A as an example):

- Prepare Stock: First, prepare a clear, concentrated stock solution of **C108297** in DMSO.

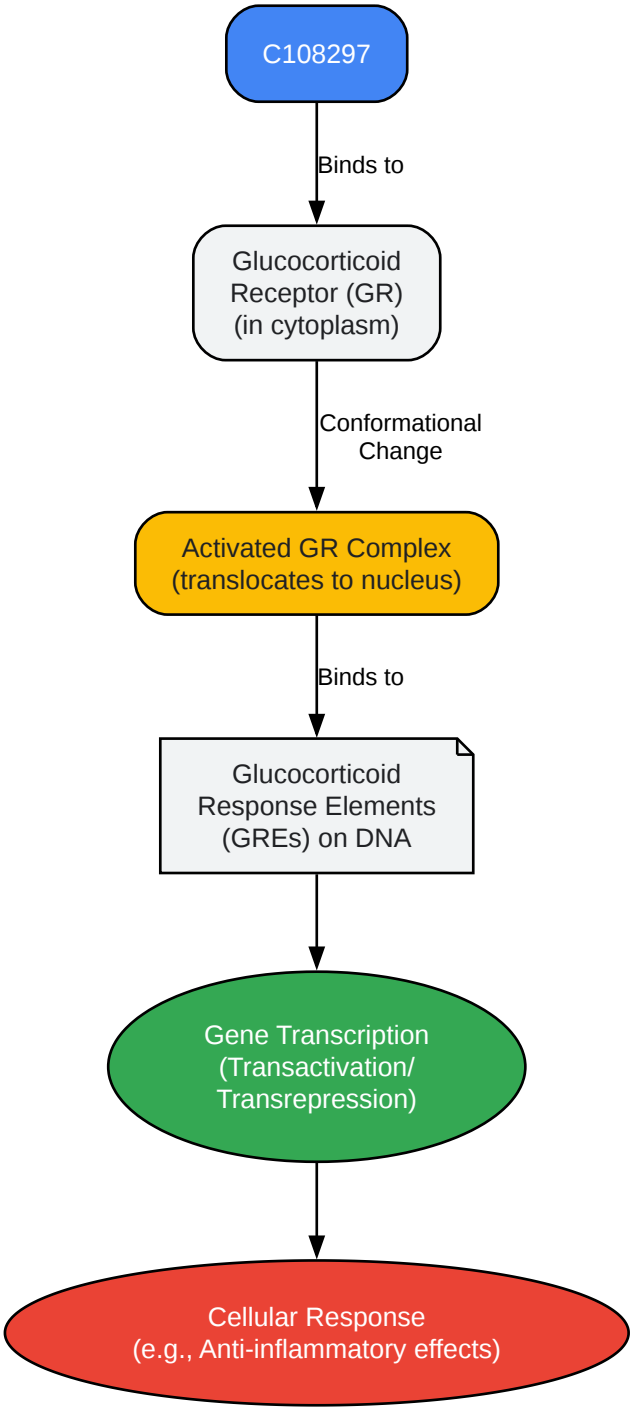
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- Add Solvents Sequentially: For a 1 mL final volume, add the components one by one. For example, start with 400 µL of PEG300, add the required volume of your **C108297** DMSO stock (e.g., 100 µL), and mix thoroughly.
- Add Surfactant: Add 50 µL of Tween-80 and mix until the solution is homogeneous.
- Final Dilution: Add 450 µL of saline to bring the total volume to 1 mL and mix thoroughly. The final solution should be clear. If precipitation occurs, gentle warming and sonication may help.[3]

Signaling Pathway

C108297 functions by modulating the Glucocorticoid Receptor (GR). The simplified diagram below illustrates the basic mechanism of GR signaling.

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